

Essential Safety and Logistical Information for Handling VU0463271 Quarterhydrate

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Compound of Interest

Compound Name: VU0463271 quarterhydrate

Cat. No.: B15587180

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This document provides crucial safety protocols, operational guidelines, and disposal procedures for the handling of **VU0463271 quarterhydrate**, a potent and selective KCC2 inhibitor. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper management of this chemical compound.

Quantitative Data Summary

For quick reference, the key quantitative data for VU0463271 are summarized in the table below.

Property	Value	Source
Molecular Weight	382.5 g/mol	Tocris Bioscience[1]
Formula	C ₁₉ H ₁₈ N ₄ OS ₂	Tocris Bioscience[1]
Appearance	Off-white to yellow solid	MedchemExpress
Purity	≥98% (HPLC)	Tocris Bioscience[1]
CAS Number	1391737-01-1	Tocris Bioscience[1]
IC ₅₀ for KCC2	61 nM	MedchemExpress[2], R&D Systems[3]
Solubility in DMSO	Up to 50 mM	R&D Systems[3]
Storage Temperature	Powder: -20°C for long-term (years), +4°C for short-term. Stock Solution: -80°C (up to 2 years) or -20°C (up to 1 year).	MedchemExpress[2], MedKoo Biosciences[4], R&D Systems[3]

Personal Protective Equipment (PPE)

Given that VU0463271 is a potent compound, strict adherence to PPE guidelines is mandatory to prevent exposure. The required level of protection depends on the nature of the task being performed.

For Handling Powder:

- **Respiratory Protection:** A full-face powered air-purifying respirator (PAPR) or a supplied-air respirator is essential to prevent inhalation of fine particles.
- **Body Protection:** A disposable, solid-front lab coat with tight-fitting cuffs should be worn.
- **Hand Protection:** Double-gloving with chemical-resistant gloves (e.g., nitrile) is required.
- **Eye Protection:** If not using a full-face respirator, chemical splash goggles are mandatory.
- **Additional Protection:** Disposable sleeves should be used to protect the arms.

For Handling Solutions:

- Ventilation: All work must be conducted in a certified chemical fume hood or another suitable ventilated enclosure.
- Body Protection: A standard lab coat is required.
- Hand Protection: A single pair of chemical-resistant gloves is necessary.
- Eye Protection: Safety glasses with side shields or chemical splash goggles must be worn.

Operational Plan: Step-by-Step Guidance for Safe Handling

A systematic approach is crucial for minimizing risks when working with **VU0463271 quarterhydrate**.

- Preparation of the Work Area:
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Decontaminate the work surface before starting.
 - Have a spill kit readily accessible.
- Donning PPE:
 - Put on PPE in the correct order, ensuring a proper fit, especially for respiratory protection.
- Weighing and Solution Preparation:
 - When handling the powder form, conduct all weighing and initial dilutions within a containment device such as a glove box or a ventilated balance enclosure.
 - For preparing stock solutions, slowly add the solvent to the powder to avoid aerosolization. A common solvent is DMSO.^{[1][3]}
- Experimental Procedures:

- Perform all subsequent dilutions and experimental steps within a chemical fume hood.
- Use dedicated and clearly labeled equipment.
- Decontamination:
 - After completing the work, decontaminate all equipment and work surfaces with an appropriate cleaning agent.
- Doffing PPE:
 - Remove PPE carefully in the designated area to prevent self-contamination.

Disposal Plan

Proper disposal of **VU0463271 quarterhydrate** and associated waste is critical to prevent environmental contamination and accidental exposure.

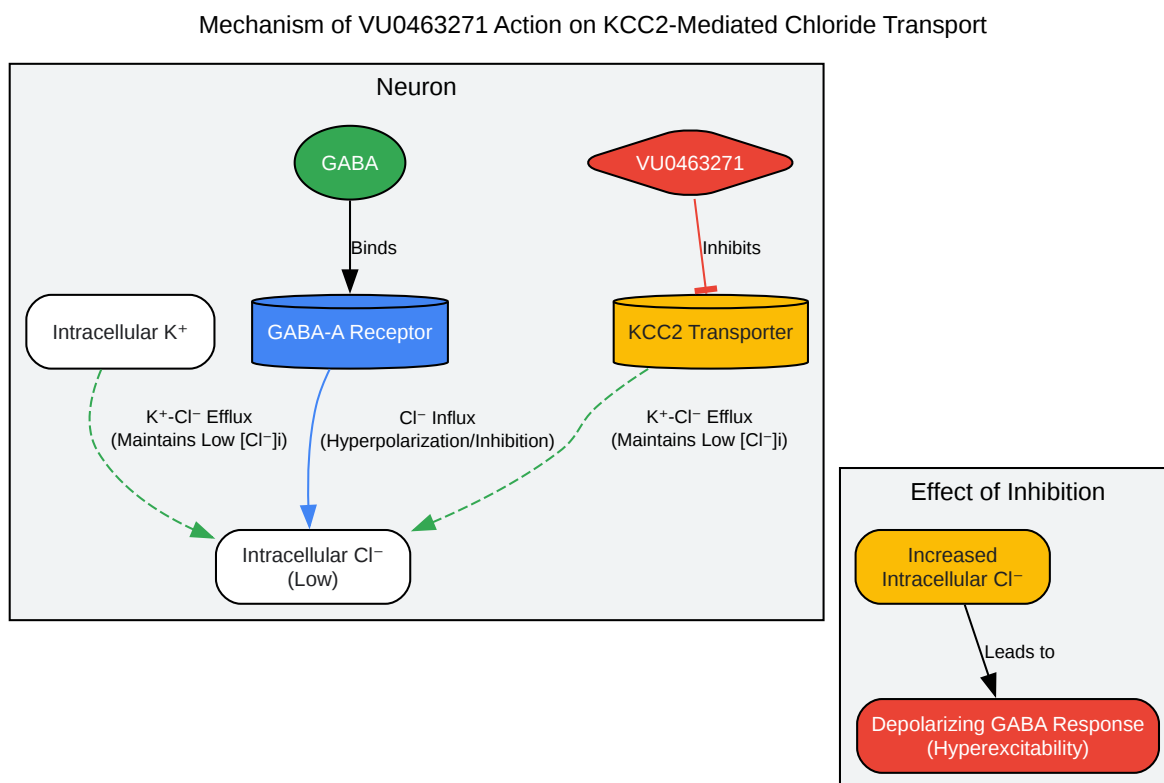
- Unused/Expired Compound: Do not dispose of the solid compound or its solutions down the drain or in the regular trash. It must be collected in a clearly labeled, sealed, and compatible container designated as hazardous waste. Arrange for disposal through a certified hazardous waste vendor.
- Contaminated Labware: All disposable items that have come into contact with the compound (e.g., pipette tips, vials, flasks) should be collected in a puncture-resistant and sealed container labeled as "Hazardous Waste" with the chemical name.
- Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.
- Aqueous Waste: Collect all aqueous waste containing VU0463271 in a sealed and clearly labeled container. Do not mix with other waste streams unless their compatibility has been confirmed.

Signaling Pathway Diagram

VU0463271 is a potent and selective inhibitor of the K^+-Cl^- cotransporter 2 (KCC2).^{[1][2]}

KCC2 is crucial for establishing the low intracellular chloride concentration necessary for the

hyperpolarizing action of GABAergic neurotransmission in mature neurons. By inhibiting KCC2, VU0463271 leads to an increase in intracellular chloride, which can shift the GABAergic response from inhibitory to excitatory.



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Caption: Inhibition of KCC2 by VU0463271 disrupts chloride homeostasis in neurons.

Experimental Protocols

The following are summaries of experimental methodologies from key research publications that have utilized VU0463271.

In Vitro Electrophysiology in Hippocampal Slices

From Sivakumaran et al. (2015), J. Neurosci.[5][6]

- Slice Preparation:
 - Male C57BL/6J mice (postnatal day 21-28) are anesthetized and decapitated.
 - The brain is rapidly removed and placed in ice-cold, oxygenated (95% O₂/5% CO₂) artificial cerebrospinal fluid (aCSF).
 - Transverse hippocampal slices (300-400 μm) are prepared using a vibratome.
 - Slices are allowed to recover for at least 1 hour in a submerged chamber with continuously oxygenated aCSF at room temperature.
- Electrophysiological Recordings:
 - Slices are transferred to a recording chamber and perfused with oxygenated aCSF at 32-34°C.
 - For inducing epileptiform activity, a low-Mg²⁺ aCSF is used.
 - Extracellular field potential recordings are made from the CA1 or CA3 pyramidal cell layer using glass microelectrodes filled with aCSF.
 - Whole-cell patch-clamp recordings from pyramidal neurons are performed to measure the reversal potential of GABA-A receptor-mediated currents (E_{GABA}).
- Drug Application:
 - VU0463271 is dissolved in DMSO to create a stock solution (e.g., 10 mM).
 - The stock solution is then diluted in aCSF to the final desired concentration (e.g., 10 μM) and applied to the slices via the perfusion system.
 - The effects of VU0463271 on neuronal activity and E_{GABA} are recorded. For instance, a 5-minute perfusion of 10 μM VU0463271 has been shown to shift E_{GABA} values to more depolarized potentials.[5]

In Vivo Microinfusion and EEG Recording

From Sivakumaran et al. (2015), J. Neurosci.[5][6]

- Animal Surgery:
 - Adult male C57BL/6J mice are anesthetized with isoflurane.
 - The animal is placed in a stereotaxic frame.
 - A guide cannula is implanted over the dorsal hippocampus.
 - EEG electrodes are implanted over the cortex.
 - The implants are secured with dental cement, and the animal is allowed to recover for at least 3 days.
- Microinfusion and Recording:
 - On the day of the experiment, the mouse is briefly anesthetized to connect the EEG headstage and the infusion line.
 - VU0463271, dissolved in a vehicle solution, is infused directly into the hippocampus through the guide cannula using a microinjection pump.
 - Continuous video-EEG monitoring is performed before, during, and after the infusion to record any epileptiform discharges.

Thallium Flux Assay for KCC2 Activity

From Delpire et al. (2012), Bioorg. Med. Chem. Lett.

This assay is a common method to assess the function of K^+ transporters like KCC2, where thallium (Tl^+) acts as a congener for K^+ .

- Cell Culture:
 - HEK-293 cells stably expressing KCC2 are cultured in appropriate media.

- Cells are plated in 96-well plates suitable for fluorescence measurements.
- Assay Procedure:
 - Cells are loaded with a Ti^+ -sensitive fluorescent dye.
 - The baseline fluorescence is measured.
 - A solution containing Ti^+ and the test compound (VU0463271) or vehicle is added to the wells.
 - The change in fluorescence, which corresponds to Ti^+ influx through KCC2, is monitored over time using a fluorescence plate reader.
 - The inhibitory effect of VU0463271 is determined by comparing the rate of fluorescence increase in its presence to that of the vehicle control. This method was instrumental in determining the IC_{50} of VU0463271.

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